4-Pentyloxyphthalonitrile molecular structure and formula

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Compound of Interest

Compound Name:	*4-Pentyloxyphthalonitrile*
CAS No.:	*106943-83-3*
Cat. No.:	*B021327*

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An In-Depth Technical Guide to **4-Pentyloxyphthalonitrile**: Molecular Structure, Synthesis, and Characterization

Abstract

This technical guide provides a comprehensive overview of **4-Pentyloxyphthalonitrile**, a key intermediate in the synthesis of advanced materials such as phthalocyanines and high-performance thermosetting resins. The document details its molecular structure, physicochemical properties, a robust synthesis protocol, and modern analytical techniques for its structural elucidation. Designed for researchers, chemists, and material scientists, this guide integrates theoretical principles with practical, field-proven methodologies to ensure a thorough understanding of this versatile compound.

Molecular Identity and Physicochemical Properties

4-Pentyloxyphthalonitrile, also known by synonyms such as 4-Amyloxyphthalonitrile and 1,2-Dicyano-4-pentyloxybenzene, is an organic compound that serves as a critical building block in materials science. Its structure features a benzene ring substituted with two adjacent nitrile (-

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C≡N) groups and a pentyloxy (-O-(CH₂)₄CH₃) group. This combination of functional groups imparts specific solubility, reactivity, and thermal characteristics to the molecule.

The presence of the flexible pentyloxy chain enhances solubility in common organic solvents compared to the unsubstituted phthalonitrile parent molecule, while the nitrile groups are key to its utility as a precursor for polymerization and macrocycle formation.[1][2]

Table 1: Physicochemical Properties of **4-Pentyloxyphthalonitrile**

Property	Value	Source(s)
CAS Number	106943-83-3	[3][4]
Molecular Formula	$C_{13}H_{14}N_2O$	[3][4][5]
Molecular Weight	214.27 g/mol	[3][4]
IUPAC Name	4-(pentyloxy)phthalonitrile	[3]
Appearance	White to off-white crystalline solid	
Melting Point	35-37 °C	[4]
Boiling Point	387.9 ± 32.0 °C at 760 mmHg	[4]
Density	1.1 ± 0.1 g/cm³	[4]
Solubility	Soluble in methanol and other common organic solvents	
Storage	Refrigerate at 2-8 °C, keep sealed in a dry, dark place	[4][5]

Molecular Structure Analysis

The molecular structure of **4-Pentyloxyphthalonitrile** consists of a planar benzene ring core. The two nitrile groups are positioned ortho to each other at the 1 and 2 positions, and the pentyloxy group is attached at the 4 position. The ether linkage provides a degree of rotational freedom, while the five-carbon alkyl chain is flexible.

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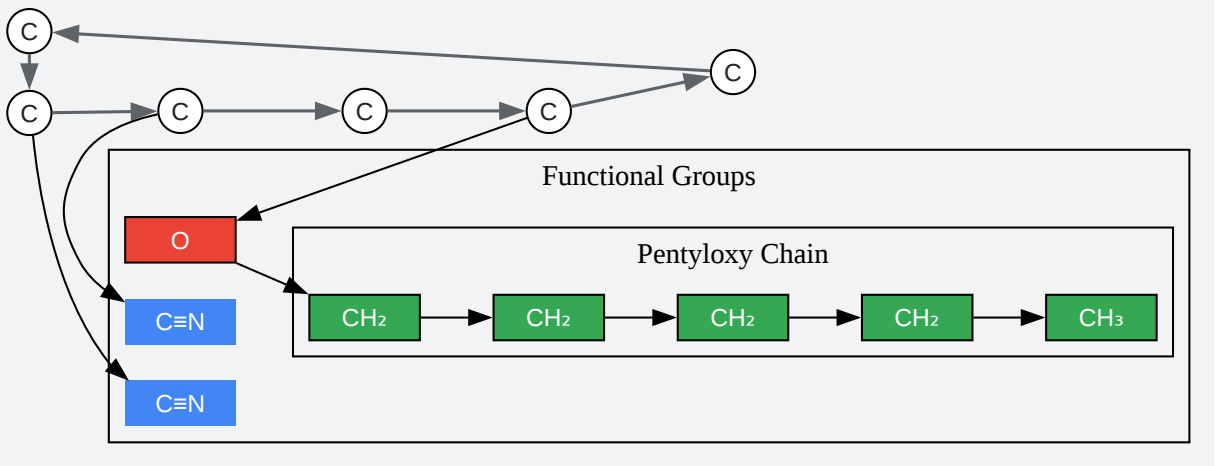

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Caption: Molecular structure of **4-Pentyloxyphthalonitrile**.

Synthesis Protocol: Nucleophilic Aromatic Substitution

The most common and efficient synthesis of **4-Pentyloxyphthalonitrile** is achieved via a nucleophilic aromatic substitution (S_nAr) reaction. This method involves the reaction of 4-nitrophthalonitrile with 1-pentanol. The nitro group ($-NO_2$) is a strong electron-withdrawing group, which activates the aromatic ring towards nucleophilic attack, making it an excellent leaving group.

Reaction Scheme:

4-Nitrophthalonitrile + 1-Pentanol --(Base)--> **4-Pentyloxyphthalonitrile** + Nitrite Salt

Causality of Experimental Choices

- Reactants: 4-Nitrophthalonitrile is the electrophile, activated by the nitro and nitrile groups. 1-Pentanol is the precursor to the nucleophile (pentoxide).
- Solvent: Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) are ideal solvents. Their polar aprotic nature effectively solvates the cation of the base, enhancing the

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reactivity of the alkoxide nucleophile.

- Base: A moderately strong, non-nucleophilic base like potassium carbonate (K_2CO_3) is used. Its function is to deprotonate the 1-pentanol, generating the pentoxide anion in situ. This is a crucial self-validating step; the reaction will not proceed efficiently without the formation of the more potent pentoxide nucleophile.

- Temperature: The reaction is typically heated (e.g., 50-80 °C) to overcome the activation energy of the Meisenheimer complex formation, a key intermediate in the S_nAr mechanism. [6] Monitoring the temperature is critical to prevent side reactions or decomposition.

Step-by-Step Experimental Workflow

- Preparation: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, condenser, and nitrogen inlet, add anhydrous potassium carbonate (1.5 equivalents).

- Solvent Addition: Add anhydrous DMF or DMSO to the flask under a nitrogen atmosphere.

- Nucleophile Formation: Add 1-pentanol (1.2 equivalents) to the suspension and stir the mixture.

- Electrophile Addition: Slowly add 4-nitrophthalonitrile (1.0 equivalent) to the reaction mixture. The order of addition is important to ensure the nucleophile is present to react as the electrophile is introduced.

- Reaction: Heat the mixture to 50-80 °C and monitor the reaction progress using Thin-Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.

- Work-up: After cooling to room temperature, the reaction mixture is poured into a large volume of cold water or a dilute NaCl solution. This step precipitates the organic product while dissolving the inorganic salts.

- Extraction: The crude product is filtered or extracted with an organic solvent like ethyl acetate. The organic layers are combined, washed with brine, and dried over anhydrous sodium sulfate.

- Purification: The solvent is removed under reduced pressure. The resulting crude solid is purified by recrystallization (e.g., from an ethanol/water mixture) or column chromatography

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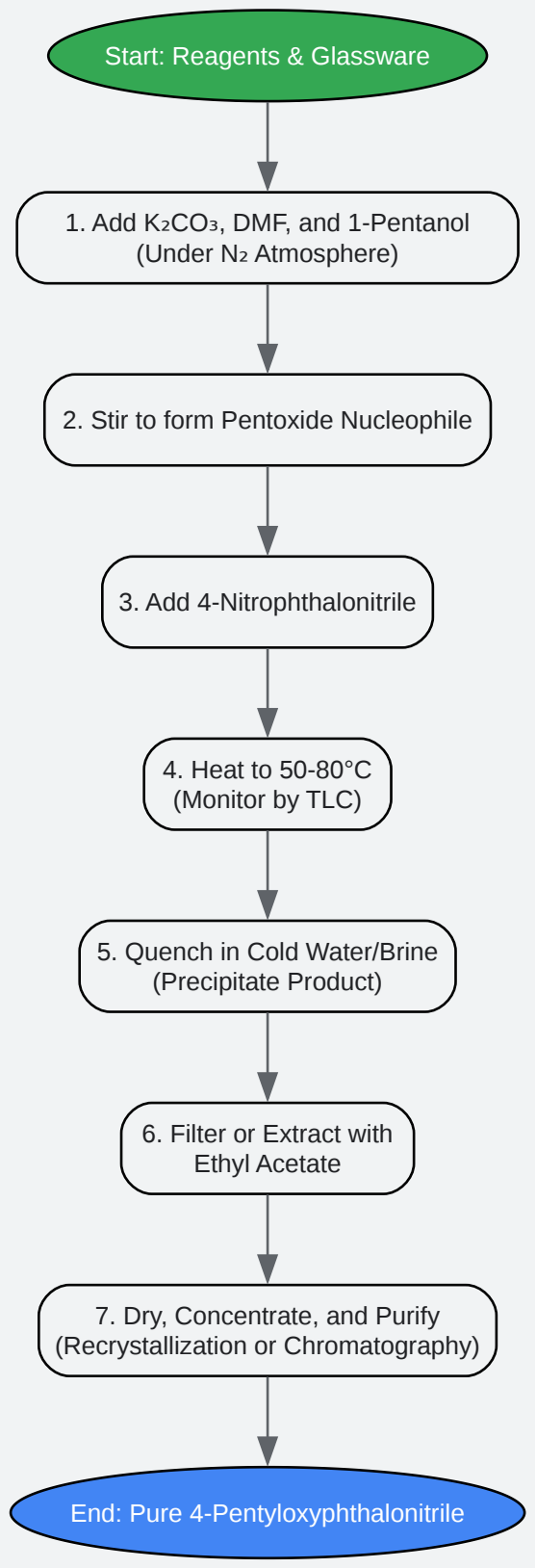
on silica gel to yield the pure **4-Pentyloxyphthalonitrile**.



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Caption: Experimental workflow for the synthesis of **4-Pentyloxyphthalonitrile**.

Structural Elucidation and Spectroscopic Characterization

To confirm the identity and purity of the synthesized product, a combination of spectroscopic techniques is employed. Each technique provides a unique piece of the structural puzzle, creating a self-validating system of characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of the molecule.[7]

- ^{1}H NMR: The proton NMR spectrum will show characteristic signals for both the aromatic and the aliphatic pentyloxy chain protons.
  - Aromatic Region (δ 7.0-8.0 ppm): Three distinct signals corresponding to the three protons on the benzene ring are expected. Their splitting patterns (doublets and doublet of doublets) and coupling constants will confirm the 1,2,4-substitution pattern.
  - Pentyloxy Chain (δ 0.9-4.2 ppm):
    - A triplet around δ 4.1-4.2 ppm for the two protons of the -O-CH_2- group, deshielded by the adjacent oxygen atom.
    - A multiplet around δ 1.8-1.9 ppm for the next CH_2 group.
    - Multiplets in the range of δ 1.3-1.5 ppm for the subsequent two CH_2 groups.
    - A triplet around δ 0.9 ppm for the terminal methyl (-CH_3) group.
- ^{13}C NMR: The carbon NMR spectrum will confirm the presence of 13 unique carbon atoms.
  - Nitrile Carbons (δ 115-120 ppm): Two signals for the two C≡N carbons.
  - Aromatic Carbons (δ 105-165 ppm): Six distinct signals for the aromatic carbons, with the carbon attached to the oxygen appearing most downfield.

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- Aliphatic Carbons (δ 14-70 ppm): Five signals corresponding to the carbons of the pentyloxy chain.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule.[8][9] The spectrum is a molecular fingerprint.

- C≡N Stretch (Nitrile): A sharp, strong absorption peak in the range of 2220-2260 cm^{-1}.[10] This is a highly diagnostic peak for the nitrile groups.
- C-H Stretch (Aliphatic): Strong absorptions just below 3000 cm^{-1} (typically 2850-2960 cm^{-1}) corresponding to the C-H bonds of the pentyloxy chain.
- C-H Stretch (Aromatic): Weaker absorptions just above 3000 cm^{-1} (typically 3010-3100 cm^{-1}) for the aromatic C-H bonds.
- C=C Stretch (Aromatic): Medium intensity peaks in the 1500-1600 cm^{-1} region.
- C-O Stretch (Ether): A strong, characteristic absorption in the 1200-1250 cm^{-1} region for the aryl-alkyl ether linkage.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition.[11]

- Molecular Ion Peak (M^+): In an electron ionization (EI) mass spectrum, a prominent peak will be observed at m/z = 214, corresponding to the molecular weight of the compound ($C_{13}H_{14}N_2O$).[4]
- Isotopic Peaks: The M+1 peak will also be present due to the natural abundance of ^{13}C.
- Key Fragmentation Patterns: Common fragmentation would involve the loss of the pentyloxy chain. A significant fragment would be observed at m/z = 143, corresponding to the loss of the pentyl group ($\bullet C_5H_{11}$). Further fragmentation of the aromatic core would also be visible.

Applications and Future Outlook

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4-Pentyloxyphthalonitrile is primarily a monomer used in the synthesis of more complex macromolecules and materials.

- Phthalocyanine Synthesis: It is a precursor for the synthesis of tetra-substituted phthalocyanines.[2][12] The pentyloxy groups enhance the solubility of the resulting phthalocyanine macrocycle, which is crucial for applications in catalysis, sensing, and photodynamic therapy.

- High-Performance Polymers: Phthalonitrile-based monomers can be thermally cured to form highly cross-linked, thermosetting polymers.[13][14] These polymers are known for their exceptional thermal and oxidative stability (withstanding temperatures >300 °C), low water absorption, and excellent fire resistance, making them suitable for aerospace and defense applications.[14]

The ongoing development in materials science continues to find new uses for functionalized phthalonitriles. The ability to tailor the side-chains, such as the pentyloxy group, allows for fine-tuning of material properties like processability, solubility, and final polymer characteristics.

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